

Proper Disposal of C₁₄H₇NaO₇S (Alizarin Red S): A Comprehensive Safety and Operational Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C₁₄H₇NaO₇S

Cat. No.: B15546188

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **C₁₄H₇NaO₇S**, commonly known as Alizarin Red S. Adherence to these procedural steps is critical for ensuring laboratory safety and environmental compliance.

Alizarin Red S is an organic dye used as a stain in histology and as a pH indicator.^{[1][2]} While not classified as a highly hazardous substance, it is considered an irritant and may be harmful if ingested, inhaled, or absorbed through the skin.^{[3][4]} Proper disposal is paramount and must always be conducted in accordance with local, state, and federal regulations.^[3]

Safety and Handling Precautions

Before handling Alizarin Red S, it is crucial to wear appropriate Personal Protective Equipment (PPE).

Recommended PPE:

- Gloves: Chemical-resistant gloves.

- Eye Protection: Safety glasses with side shields or goggles.[4]
- Body Protection: A lab coat or impervious clothing.[4]

Always handle the substance in a well-ventilated area or under a chemical fume hood to minimize dust inhalation.[1][2] Avoid all personal contact, including inhalation of dust.[3]

Spill Management Protocol

In the event of a spill, follow these steps to ensure safe cleanup and containment:

- Evacuate and Ventilate: Evacuate unnecessary personnel from the immediate area and ensure adequate ventilation.[5]
- Containment: Prevent the powder from becoming airborne.[1][2] For solid spills, use dry clean-up procedures; do not use compressed air to clear surfaces.[3][6]
- Cleanup:
 - Solid Spills: Gently sweep or wipe up the spilled material with a damp towel.[1][2]
 - Liquid Spills (Solutions): Absorb with inert material (e.g., sand, diatomaceous earth) and shovel into a suitable container.[5]
- Collection: Place the collected material into a clean, dry, sealable, and clearly labeled container for waste disposal.[3]
- Decontamination: Wash the spill site thoroughly with soap and water after material pickup is complete.[1][2] Do not allow wash water to enter drains.[3]

Disposal Procedures

The primary directive for the disposal of Alizarin Red S is to adhere strictly to all applicable local, state, and federal regulations.[3] The appropriate disposal method may vary based on the quantity of waste and the specific regulations in your jurisdiction.

Step 1: Waste Characterization

- Determine if your waste is considered hazardous according to regulatory definitions. While Alizarin Red S itself is not always listed as a hazardous waste, its characteristics (e.g., irritation) or contamination with other hazardous materials may classify it as such.

Step 2: Segregation and Collection

- Collect waste Alizarin Red S, including contaminated materials like paper towels and PPE, in a designated, sealed, and properly labeled waste container.^{[1][2]}
- Do not mix with other waste streams unless explicitly permitted by your institution's waste management plan.

Step 3: Disposal Route Selection

- Licensed Waste Disposal: The most recommended and universally compliant method is to contact a licensed professional waste disposal service.^[4] This ensures the material is handled and disposed of in an environmentally sound and legal manner.
- Landfill (with caution): For small quantities of non-hazardous solid waste, some jurisdictions may permit disposal in an authorized landfill.^[3] Flinn Scientific's Suggested Disposal Method #26a, often cited for general laboratory chemical waste, involves placing the material in a sealed bag for landfill disposal.^{[1][2][7][8][9]} Crucially, you must verify that this method is compliant with your local regulations before proceeding.
- Aqueous Waste: Do not dispose of Alizarin Red S solutions down the drain.^{[3][10]} Collect all aqueous waste containing this chemical for treatment and disposal by a licensed contractor.

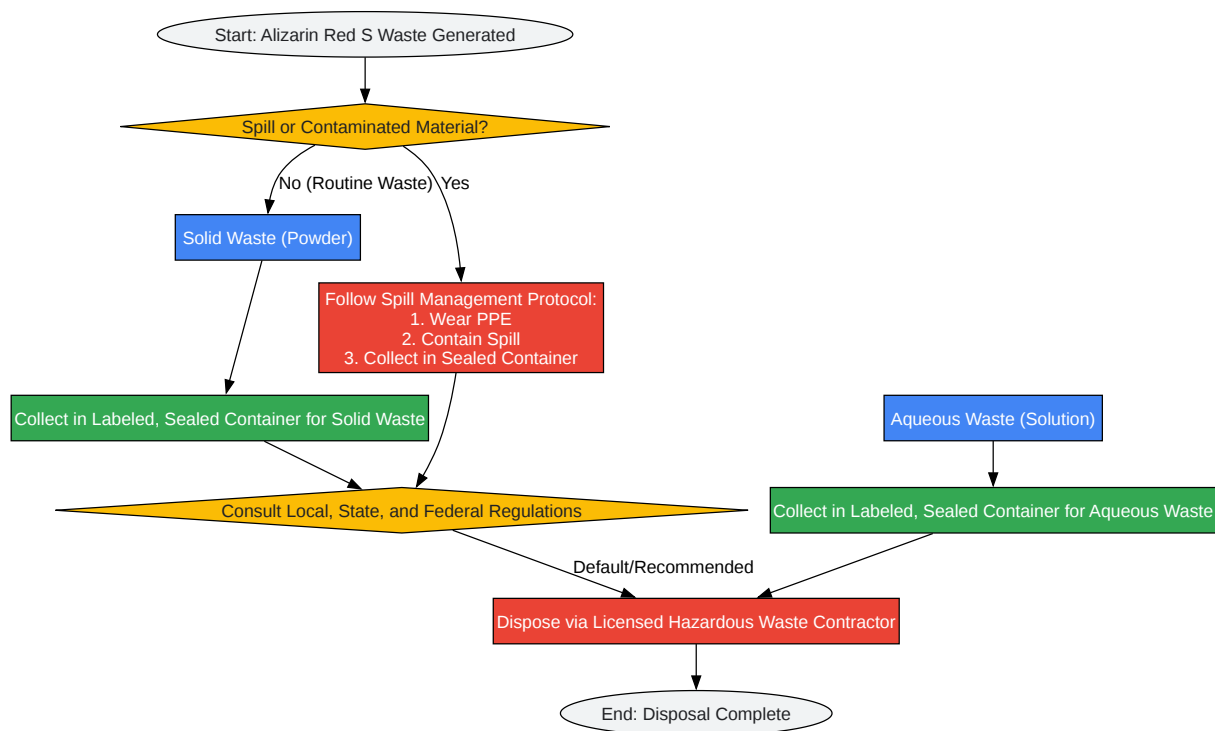
Quantitative Data Summary

The following table summarizes key quantitative data for **C₁₄H₇NaO₇S** relevant to safety and handling.

Parameter	Value	Source
Molecular Formula	C14H7NaO7S	[11]
Molecular Weight	342.26 g/mol	[2]
Acute Toxicity (Intravenous, Mouse)	LD50: 70 mg/kg	[3]
pH Indicator Range	pH 4.6 (yellow) to 6.0 (pink-red)	[1][2]
Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO2), Sulfur oxides (SOx)	[3]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of Alizarin Red S waste.



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